

Proper Disposal Procedures: (Formyl-2,4-dimethylanilino)acetic acid

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Compound of Interest

Compound Name: (Formyl-2,4-dimethylanilino)acetic acid

CAS No.: 618070-00-1

Cat. No.: B15087081

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Executive Summary & Immediate Action Card

Chemical Name: **(Formyl-2,4-dimethylanilino)acetic acid** CAS Number: 618070-00-1

Synonyms: 2-(N-formyl-2,4-dimethylanilino)acetic acid; N-(2,4-Dimethylphenyl)-N-formylglycine

Hazard Class: Acute Toxicity (Oral) Category 3; Irritant.[\[1\]](#) Waste Classification: Hazardous

Chemical Waste (Toxic Organic Solid).[\[1\]](#)

IMMEDIATE ACTION FOR SPILLS:

- Evacuate the immediate area if dust is airborne.[\[1\]](#)[\[2\]](#)
- Don PPE: Nitrile gloves (double gloved), lab coat, safety goggles, and N95/P100 respirator if powder is present.[\[1\]](#)
- Contain: Do not dry sweep.[\[1\]](#) Cover with damp absorbent pads to prevent dust generation.[\[1\]](#)

- Disposal: Place all spill debris into a wide-mouth HDPE container labeled "Hazardous Waste - Toxic."

Chemical Identification & Hazard Assessment

As a Senior Application Scientist, it is critical to understand why we dispose of this compound with specific protocols. **(Formyl-2,4-dimethylanilino)acetic acid** is a metabolite and structural analog related to Amitraz, a formamidine insecticide.[1]

Upon degradation (hydrolysis), this compound can release 2,4-dimethylaniline (2,4-DMA), which is a known toxicant and suspected carcinogen (IARC Group 3, U.S. EPA Group C).[1] Therefore, disposal protocols must prevent environmental release and potential hydrolysis in uncontrolled drains.[1]

Physicochemical Properties & Risk Profile

Property	Data	Operational Implication
Physical State	Solid (Crystalline Powder)	Risk of inhalation (dust).[1] Use wet-wiping methods.[2][3] [4]
Solubility	Low in water; Soluble in Methanol/ACN	Do not pour down drains.[1] Rinsates must be collected.[1]
Stability	Hydrolyzes in strong acid/base	Avoid mixing with strong acids/bases in waste containers to prevent exothermic degradation and release of 2,4-DMA.[1]
Toxicity	Acute Tox. 3 (H301)	Zero-tolerance for drain disposal.[1]



Technical Insight: The N-formyl group is susceptible to hydrolysis. In the presence of water and extreme pH, the molecule cleaves to form 2,4-dimethylaniline.^[1] Consequently, waste streams containing this compound should be kept at neutral pH if possible and segregated from strong oxidizers.^[1]

Personal Protective Equipment (PPE) & Engineering Controls

Before handling waste containers or cleaning spills, the following barrier protection is mandatory.

- Respiratory Protection: If handling pure powder outside a fume hood, use a fitted N95 or P100 respirator.^[1]
- Eye Protection: Chemical splash goggles (ANSI Z87.1).^[1]
- Hand Protection: Double Nitrile gloves (0.11 mm minimum thickness).^[1] Break-through time is generally good for solid handling, but change immediately upon solvent contamination.^[1]
- Engineering Controls: All weighing and waste transfer must occur inside a certified Chemical Fume Hood.^[1]

Step-by-Step Disposal Protocol

A. Routine Waste Accumulation

Objective: Securely isolate the chemical to prevent cross-contamination and environmental release.^[1]

- Select Container: Use a Wide-Mouth HDPE (High-Density Polyethylene) jar or Amber Glass bottle. Avoid metal containers due to potential acid/base reactivity of impurities.^[1]

- Labeling:
 - Affix a hazardous waste tag immediately.[\[1\]](#)
 - Chemical Name: Write out full name: "**(Formyl-2,4-dimethylanilino)acetic acid**". DO NOT use abbreviations or chemical structures alone.
 - Hazard Checkbox: Mark "Toxic" and "Irritant".[\[1\]](#)
- Segregation:
 - Solid Waste: Pure powder or contaminated gloves/paper towels go into the "Solid Toxic Waste" stream.
 - Liquid Waste: HPLC effluents or mother liquors containing this compound must be collected in "Organic Solvent Waste" (Non-Halogenated or Halogenated depending on the co-solvent).[\[1\]](#)
- Storage: Keep container closed when not in use. Store in a secondary containment tray inside a satellite accumulation area (SAA).[\[1\]](#)

B. Spill Cleanup Procedures

Scenario: 500 mg vial dropped on the floor.

- Isolate: Alert nearby personnel. Mark the area.
- Dampen: Gently cover the powder with paper towels soaked in water or inert oil (like mineral oil) to suppress dust.[\[1\]](#) Do not use a brush or broom.
- Scoop: Use a plastic scoop or dustpan to lift the damp towels and powder.[\[1\]](#)
- Clean Surface: Wipe the area 3 times with methanol or ethanol, followed by a soap and water wash.[\[1\]](#)
- Disposal: Place all towels, scoops, and gloves used into a clear plastic hazardous waste bag, seal it, and place it inside the solid waste drum.

C. Decontamination of Glassware

- Solvent Rinse: Rinse glassware with a small volume of Methanol or Acetone.[\[1\]](#)
- Collect Rinsate: Pour this first rinse into the Liquid Hazardous Waste container.
- Wash: Proceed with standard detergent washing.[\[1\]](#) The second rinse can go down the drain only if the first solvent rinse was thorough.

Regulatory Compliance & Classification

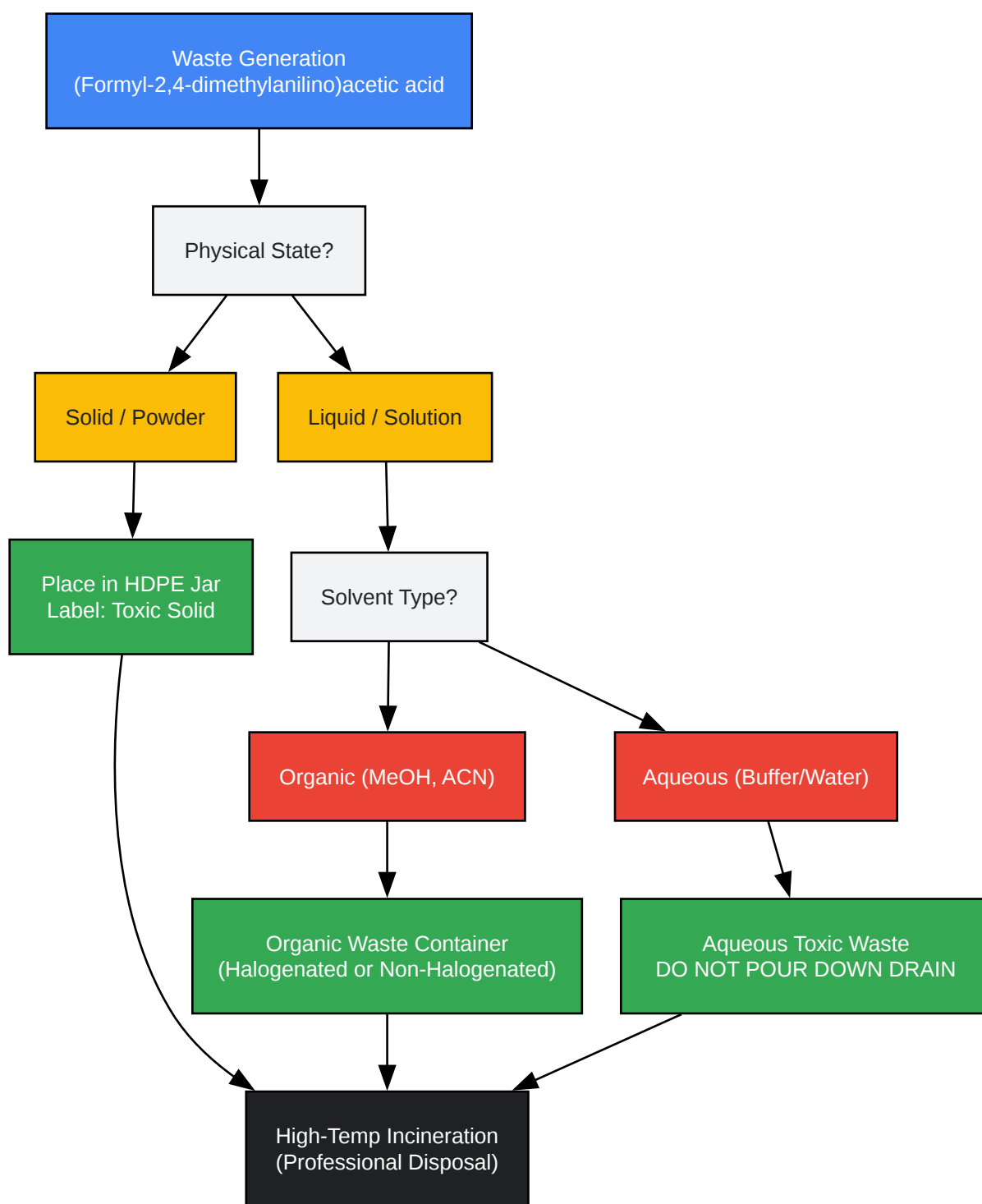
Correct classification ensures the waste facility incinerates the material properly.[\[1\]](#)

- RCRA Status (USA): While not explicitly P-listed or U-listed by its specific CAS, it should be managed conservatively as a Toxic Waste due to its toxicity profile (H301) and relationship to 2,4-dimethylaniline (U095).[\[1\]](#)
- DOT Shipping Name (for waste transport):
 - Proper Shipping Name: Toxic solids, organic, n.o.s.[\[1\]](#) (contains **(Formyl-2,4-dimethylanilino)acetic acid**)[\[5\]](#)[\[6\]](#)
 - UN Number: UN 2811
 - Hazard Class: 6.1
 - Packing Group: III (assuming lower toxicity concentration in waste, use II if pure).[\[1\]](#)

Visual Workflows

Disposal Decision Logic

This workflow illustrates the decision process for segregating waste streams containing **(Formyl-2,4-dimethylanilino)acetic acid**.



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Figure 1: Decision matrix for segregating solid and liquid waste streams to ensure compliance with incineration protocols.

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